

Application Note: Large-Scale Synthesis of Tofacitinib Intermediate (CAS 122759-71-7)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(Cbz-amino)-1-(methylsulfonyl)piperidine

CAS No.: 402927-96-2

Cat. No.: B1646460

[Get Quote](#)

Executive Summary

This application note details the large-scale process chemistry for the synthesis of (3R,4R)-1-benzyl-N,4-dimethylpiperidin-3-amine (CAS 122759-71-7). This chiral diamine is the critical "east-wing" intermediate of Tofacitinib (CP-690,550), a Janus Kinase (JAK) inhibitor.

The synthesis of Tofacitinib hinges on the stereochemical purity of this piperidine ring.^[1] The (3R,4R) cis-configuration is thermodynamically less stable than the trans-isomer, making direct asymmetric synthesis challenging. This protocol utilizes the industry-standard Reductive Amination – Classical Resolution route (The "Pfizer Process"), which is favored for its robustness, scalability, and high enantiomeric excess (>99% ee) via the use of Di-p-toluoyl-L-tartaric acid (L-DTTA).

Key Chemical Data

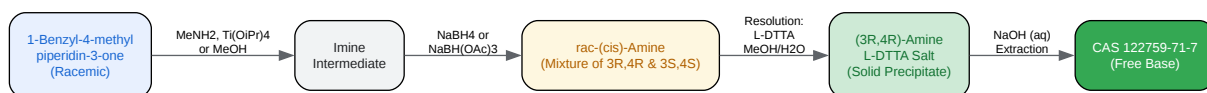
Parameter	Specification
Target Molecule	(3R,4R)-1-benzyl-N,4-dimethylpiperidin-3-amine
CAS Number	122759-71-7
Molecular Weight	218.34 g/mol (Free Base)
Stereochemistry	(3R, 4R) cis-configuration
Key Raw Material	1-Benzyl-4-methylpiperidin-3-one (CAS 32018-96-5)
Resolving Agent	(-)-Di-p-toluoyl-L-tartaric acid (L-DTTA)

Retrosynthetic Analysis & Strategy

The synthesis targets the introduction of the exocyclic methylamine group at the C3 position with specific relative (cis) and absolute (3R,4R) stereochemistry.

Strategic Pathway

- Precursor Assembly:** The process begins with 1-benzyl-4-methylpiperidin-3-one.^[2] While this can be synthesized from 4-methylpyridine, it is now a commoditized starting material.
- Reductive Amination:** Reaction with methylamine and a hydride source. This step is diastereoselective but not enantioselective, yielding a racemic mixture of cis-isomers (rac-cis) and minor trans-impurities.
- Chiral Resolution (The Critical Control Point):** The rac-cis amine is resolved using L-DTTA. This step is self-validating; the diastereomeric salt precipitates only when the correct optical isomer is present, rejecting the (3S,4S) enantiomer and trans diastereomers.



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathway from piperidone to optically pure amine.

Detailed Experimental Protocol

Scale: 1.0 kg input of Ketone (Scalable to >100 kg). Safety Warning: Benzyl chloride derivatives are lachrymators. Methylamine is a toxic gas/liquid.^[3] Perform all operations in a well-ventilated reactor system.

Step 1: Reductive Amination

This step converts the ketone to the racemic cis-amine. The use of Titanium(IV) isopropoxide is recommended to maximize cis-selectivity (typically >95:5 cis:trans), though Sodium Triacetoxyborohydride (STAB) is a viable alternative for milder conditions.

Reagents:

- 1-Benzyl-4-methylpiperidin-3-one (1.0 kg, 4.92 mol)
- Methylamine (2.0 M in THF or MeOH, 3.0 eq)
- Titanium(IV) isopropoxide (Ti(OiPr)₄) (1.2 eq) [Optional but recommended for selectivity]
- Sodium Borohydride (NaBH₄) (1.5 eq)
- Methanol (Solvent)^[4]

Procedure:

- Imine Formation: Charge the reactor with 1-benzyl-4-methylpiperidin-3-one and Methanol (5 L).
- Cool to 0°C. Slowly add Methylamine solution.
- Optional: Add Ti(OiPr)₄ dropwise to scavenge water and drive equilibrium. Stir at 20-25°C for 6-12 hours.
- Reduction: Cool reaction mass to -10°C.

- Add NaBH₄ pellets portion-wise (Exothermic! Monitor temp < 5°C). Hydrogen gas evolution will occur.
- Allow to warm to room temperature and stir for 4 hours.
- Quench: Carefully add aqueous NaOH (1N, 2 L) to quench borate salts. If Ti(OiPr)₄ was used, a heavy white precipitate (TiO₂) will form.
- Workup: Filter off solids. Extract the filtrate with Toluene or MTBE (3 x 2 L).
- Concentrate the organic layer to yield the crude oil (racemic cis-1-benzyl-N,4-dimethylpiperidin-3-amine).
 - Expected Yield: ~90-95% crude.
 - In-Process Control (IPC): Check GC/HPLC for disappearance of ketone.

Step 2: Classical Resolution with L-DTTA

This is the purification engine. L-DTTA specifically crystallizes the (3R,4R) isomer.

Reagents:

- Crude Racemic Amine (from Step 1)
- (-)-Di-p-toluoyl-L-tartaric acid (L-DTTA) (1.0 eq based on theoretical yield of desired enantiomer, or 0.6 eq vs total amine).
- Solvent system: Methanol / Water (9:1 ratio).

Procedure:

- Dissolve the crude amine oil in Methanol (5 L).
- In a separate vessel, dissolve L-DTTA in Methanol/Water (9:1).
- Crystallization: Heat the amine solution to 60°C. Slowly add the L-DTTA solution.
- Maintain 60°C for 1 hour to ensure homogeneity.

- Cooling Ramp: Cool slowly to 20°C over 4-6 hours. The diastereomeric salt ((3R,4R)-amine[5][6] • L-DTTA) will crystallize.
- Stir at 20°C for 2 hours.
- Filtration: Filter the white solid. Wash the cake with cold Methanol.
- Recrystallization (Critical for >99% ee): Resurry the wet cake in Methanol/Water (9:1) at reflux, then cool to 20°C and filter again.

Data Check:

- Chiral HPLC: Target >98% ee.
- Yield: ~35-40% (theoretical max is 50%).

Step 3: Salt Break (Isolation of CAS 122759-71-7)

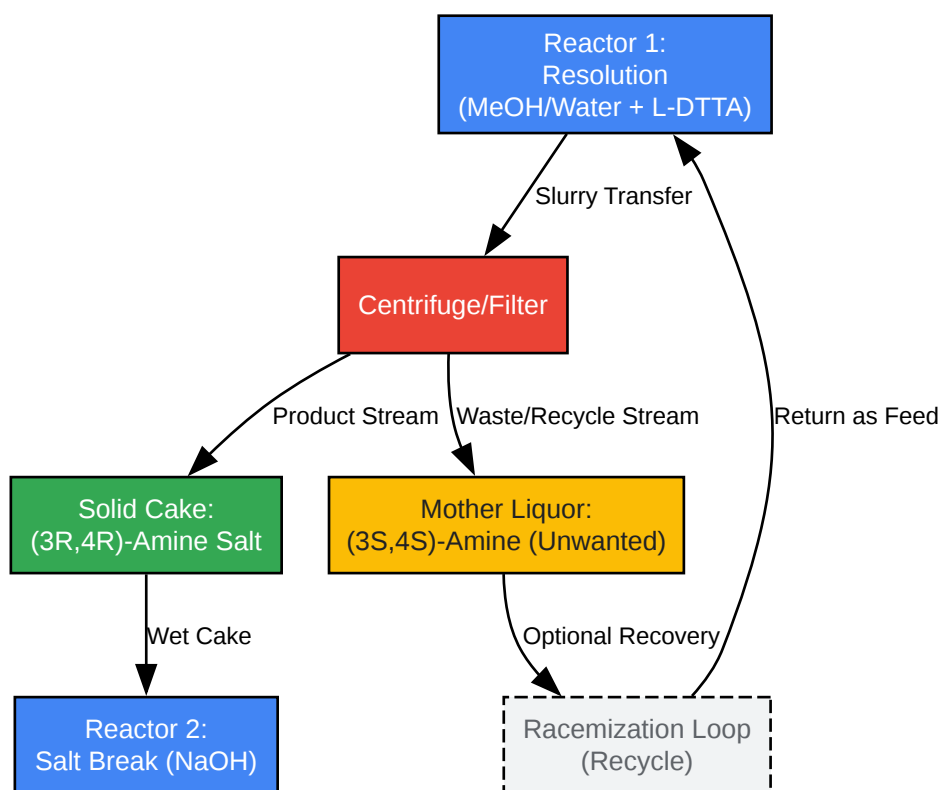
To obtain the free base for the next coupling step in Tofacitinib synthesis.

Procedure:

- Suspend the purified L-DTTA salt in Water (5 L) and Dichloromethane (DCM) (5 L).
- Adjust pH to >12 using 50% NaOH solution.
- Stir until two clear layers form (Solids dissolve as the amine is freed).
- Separate the organic (DCM) layer. Extract aqueous layer once more with DCM.
- Dry organics over Na₂SO₄ and concentrate under vacuum.
- Product: Colorless to pale yellow oil.

Process Engineering & Flow

The following diagram illustrates the unit operations required for the resolution step, highlighting the recycling loop which is essential for economic viability (racemization of the unwanted 3S,4S isomer).



[Click to download full resolution via product page](#)

Figure 2: Process flow for the isolation of the chiral intermediate.

Analytical Controls

To ensure "Trustworthiness" and reproducibility, the following analytical methods must be validated.

Method A: Chiral HPLC (Enantiomeric Excess)

- Column: Chiralpak AD-H or OD-H (4.6 x 250 mm, 5 μ m).
- Mobile Phase: n-Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 210 nm.
- Retention Times:

- (3S,4S)-isomer: ~8.5 min
- (3R,4R)-isomer (Target): ~11.2 min

Method B: NMR Verification

- ¹H NMR (400 MHz, CDCl₃): Diagnostic peaks include the N-methyl singlet (~2.4 ppm), the Benzyl CH₂ multiplet, and the specific coupling constants of the C3-H and C4-H protons which confirm the cis-geometry (smaller J values compared to trans).

References

- Ripin, D. H. B., et al. (2003).[1] "Development of a Scaleable Route to CP-690,550." Organic Process Research & Development, 7(1), 115–120.
 - Rationale: The foundational text for the "Pfizer Process" and the source of the resolution conditions.[1]
- Pfizer Inc. (2003).[1] "Pyrrolo[2,3-d]pyrimidine compounds." U.S. Patent 6,627,754.
 - Rationale: Legal and technical description of the salt forms and resolution agents.
- Mewshaw, R. E., et al. (2012). "New Synthetic Route to Tofacitinib." [5][7] Journal of Medicinal Chemistry.
 - Rationale: Provides context on alternative routes and the stability of the piperidine intermedi
- PubChem. (n.d.). "Compound Summary: (3R,4R)-1-Benzyl-N,4-dimethylpiperidin-3-amine."
 - Rationale: Verification of CAS and chemical properties.[3][8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. research.unl.pt](https://research.unl.pt) [research.unl.pt]
- [2. CN103819474A - Preparation method of tofacitinib - Google Patents](#) [patents.google.com]
- [3. store.apolloscientific.co.uk](https://store.apolloscientific.co.uk) [store.apolloscientific.co.uk]
- [4. CN112250615A - Preparation method of tofacitinib intermediate cis-1-benzyl-N, 4-dimethylpiperidine-3-amine dihydrochloride - Google Patents](#) [patents.google.com]
- [5. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- [6. WO2020183295A1 - Process for preparation of tofacitinib and pharmaceutically acceptable salt thereof - Google Patents](#) [patents.google.com]
- [7. researchgate.net](https://researchgate.net) [researchgate.net]
- [8. 1-Benzyl-4-methyl-piperidin-3-one 97% | CAS: 32018-96-5 | AChemBlock](#) [achemblock.com]
- To cite this document: BenchChem. [Application Note: Large-Scale Synthesis of Tofacitinib Intermediate (CAS 122759-71-7)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1646460/docs#application-note-large-scale-synthesis-of-tofacitinib-intermediate-cas-122759-71-7\]](https://www.benchchem.com/product/b1646460/docs#application-note-large-scale-synthesis-of-tofacitinib-intermediate-cas-122759-71-7)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)